

Application Notes and Protocols for the GC-MS Analysis of Diisopropyl Succinate

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Compound of Interest		
Compound Name:	Diisopropyl succinate	
Cat. No.:	B1582463	Get Quote

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Abstract

This document provides a detailed methodology for the analysis of **Diisopropyl succinate** (CAS No. 924-88-9) using Gas Chromatography-Mass Spectrometry (GC-MS). **Diisopropyl succinate** is a diester of succinic acid and isopropanol, and its detection and quantification are pertinent in various fields, including the chemical industry and potentially as a process impurity in pharmaceutical manufacturing. This application note outlines the necessary protocols for sample preparation, GC-MS instrument parameters, and data analysis to achieve reliable and reproducible results.

Introduction

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry. This makes it an ideal method for the identification and quantification of volatile and semi-volatile compounds such as **Diisopropyl succinate**. The following protocols are designed to provide a robust starting point for the analysis of **Diisopropyl succinate** in various matrices.

Experimental Protocols Materials and Reagents



- Diisopropyl succinate analytical standard: (Purity ≥98%) available from suppliers such as Sigma-Aldrich or Fisher Scientific.[1]
- Solvent: Hexane or Dichloromethane (GC grade or equivalent).
- Anhydrous Sodium Sulfate: For drying of solvent extracts.
- Sample Vials: 2 mL amber glass vials with PTFE-lined septa.
- Pipettes and general laboratory glassware.

Standard Preparation

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of Diisopropyl succinate analytical standard and dissolve it in 10 mL of hexane in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution
 of the stock solution with hexane to achieve concentrations in the desired calibration range
 (e.g., 1 μg/mL to 100 μg/mL).

Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for aqueous samples. For solid samples, a suitable solvent extraction method should be developed and validated.

- Transfer 5 mL of the aqueous sample into a 15 mL centrifuge tube.
- Add 5 mL of hexane to the centrifuge tube.
- Vortex the mixture vigorously for 2 minutes to ensure thorough extraction of Diisopropyl succinate into the organic phase.
- Centrifuge the mixture at 3000 rpm for 10 minutes to achieve phase separation.
- Carefully transfer the upper hexane layer to a clean glass vial.
- Pass the hexane extract through a small column containing anhydrous sodium sulfate to remove any residual water.



• The dried hexane extract is now ready for GC-MS analysis. If necessary, dilute the extract with hexane to ensure the concentration falls within the calibration range.

GC-MS Instrumentation and Parameters

The following parameters can be used as a starting point and should be optimized for the specific instrument and column used.

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977A MS or equivalent
GC Column	DB-1, 30 m x 0.25 mm ID, 0.25 μm film thickness (or equivalent non-polar capillary column)
Injector Temperature	250 °C
Injection Volume	1 μL
Injection Mode	Splitless (with a purge time of 1 minute)
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Program	Initial temperature of 70 °C, hold for 1 minute, then ramp at 10 °C/min to 280 °C, and hold for 5 minutes.[2][3][4]
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Ionization Energy	70 eV (Electron Ionization - EI)
Data Acquisition	Full Scan (m/z 40-300) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.



Data Presentation Quantitative Data Summary

The following table summarizes the expected quantitative data for the GC-MS analysis of **Diisopropyl succinate**. The retention time is an estimate and should be confirmed experimentally. The characteristic ions are based on the NIST mass spectrum for **Diisopropyl succinate**.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Estimated Retention Time (min)
Diisopropyl succinate	924-88-9	C10H18O4	202.25	10 - 15

Characteristic Mass Fragments

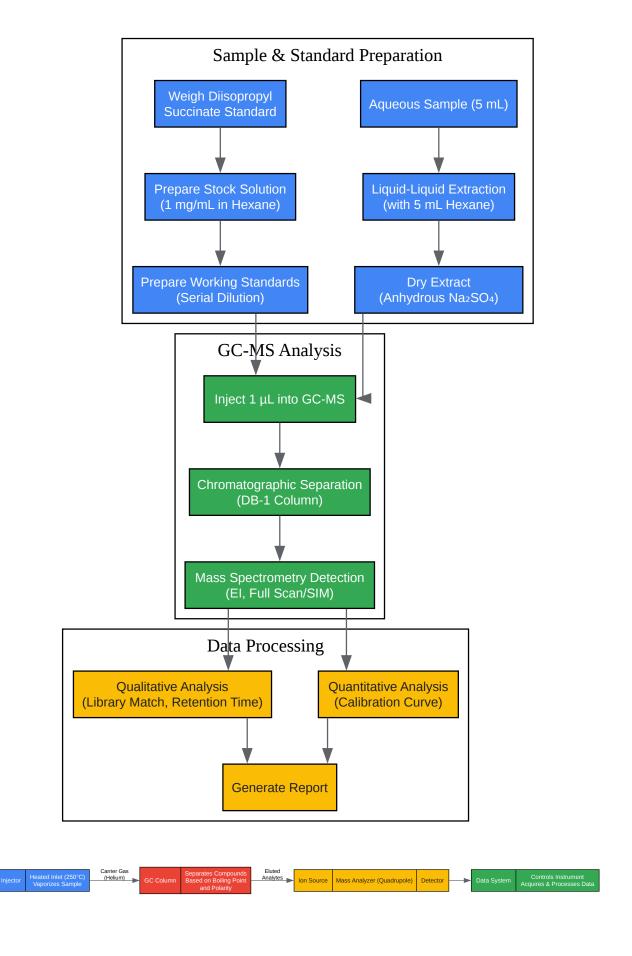
For quantitative analysis using SIM mode, the following characteristic ions are recommended.

m/z (mass-to-charge ratio)	Relative Intensity (%)	Proposed Fragment Ion	Designation
101	100	[C5H9O2] ⁺	Quantifier
159	~50	[M - C3H7]+	Qualifier
43	~45	[C ₃ H ₇] ⁺	Qualifier
115	~30	[C ₆ H ₁₁ O ₂] ⁺	Qualifier
59	~25	[C ₃ H ₇ O] ⁺	Qualifier

Note: Relative intensities are approximate and may vary depending on the instrument and tuning.

Mandatory Visualizations Experimental Workflow







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